Application Note: Enantioselective Reductive Amination of 2-Propionylpyridine

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Compound of Interest

Compound Name:	*(S)-1-(pyridin-2-yl)propan-1-amine*
CAS No.:	*192223-66-8*
Cat. No.:	*B576055*

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Abstract & Strategic Overview

The transformation of 2-propionylpyridine (1-(pyridin-2-yl)propan-1-one) into its chiral amine counterpart is a pivotal step in the synthesis of histamine antagonists, analgesics, and chiral ligands. However, this substrate presents a specific "coordination trap": the pyridine nitrogen often chelates transition metal catalysts, poisoning the reaction or eroding enantioselectivity.

This guide presents three distinct, validated protocols to overcome this challenge. The choice of method depends on your specific constraints regarding scale, purity, and equipment availability.

Method Selection Matrix

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Feature	Method A: Ru-Catalyzed DARA	Method B: Biocatalysis (ATA)	Method C: Ellman Auxiliary
Primary Mechanism	Asymmetric Hydrogenation (DARA)	Enzymatic Transamination	Diastereoselective Reduction
Key Advantage	High Atom Economy; Scalable	Green Chemistry; >99% ee possible	Highly Predictable; No special equipment
Limitation	Requires high-pressure H_2 (8–10 bar)	Requires enzyme screening	Stoichiometric auxiliary; Multi-step
Target Scale	Gram to Kilogram	Milligram to Kilogram	Milligram to Gram
Time to Result	24–48 Hours	1–2 Weeks (inc. screening)	3–4 Days

Protocol A: Ruthenium-Catalyzed Direct Asymmetric Reductive Amination (DARA)

Rationale: While Iridium is often the go-to for reductive amination, 2-acylpyridines have been successfully aminated with high enantioselectivity using Ruthenium-BINAP complexes. The use of ammonium trifluoroacetate (NH_4TFA) is critical here; it serves as both the nitrogen source and a buffering agent to prevent catalyst deactivation by the pyridine nitrogen.

Materials

- Substrate: 2-Propionylpyridine (1.0 equiv)
- Catalyst: $[Ru(OAc)_2((S)\text{-BINAP})]$ (0.5 – 1.0 mol%)
- Amine Source: Ammonium Trifluoroacetate (NH_4TFA) (3.0 – 5.0 equiv)
- Solvent: Methanol (anhydrous, degassed)
- Gas: Hydrogen (H_2)

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Step-by-Step Procedure

- Catalyst Preparation (In-situ):
  - In a glovebox or under Argon, charge a dried Schlenk tube with [Ru(cod)(methylallyl)$_2$] and (S)-BINAP (1:1.1 molar ratio).
  - Add degassed acetone and stir at room temperature for 30 minutes.
  - Add methanolic HBr (2 equiv relative to Ru) and stir for 1 hour. Evaporate solvent to obtain the active catalyst precursor.
  - Alternatively: Use commercially available Ru(OAc)$_2$((S)-BINAP) directly.[1][2]
- Reaction Assembly:
  - In a stainless steel autoclave glass liner, dissolve 2-propionylpyridine (149 mg, 1.0 mmol) in Methanol (3.0 mL).
  - Add NH_4TFA (393 mg, 3.0 mmol).
  - Add the Ru-catalyst (approx. 8–10 mg for 1 mol% loading).
- Hydrogenation:
  - Seal the autoclave and purge with H_2 (3 cycles at 5 bar).
  - Pressurize to 8.0 MPa (80 bar). Note: Lower pressures (e.g., 50 bar) may work but often result in lower conversion for sterically hindered ketones.
  - Heat to 50 °C and stir at 800 rpm for 18–24 hours.
- Work-up:
  - Cool to room temperature and carefully vent H_2.
  - Concentrate the mixture under reduced pressure.
  - Basify with saturated $NaHCO_3$ (aq) to pH > 10.

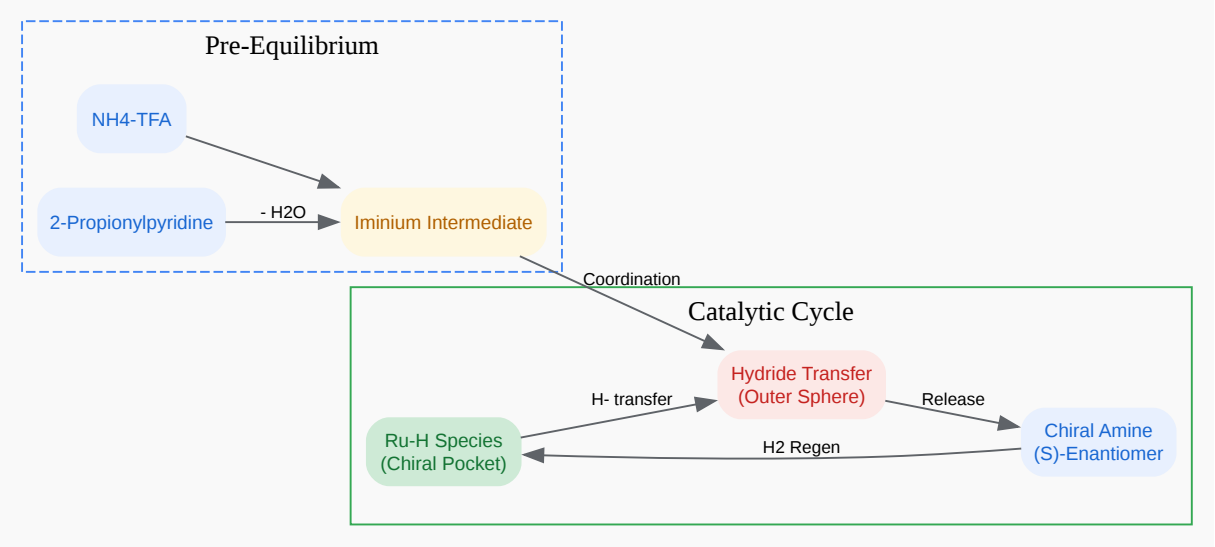
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- Extract with CH_2Cl_2 (3 x 10 mL). Dry combined organics over Na_2SO_4.

- Purification:
  - The crude amine is often pure enough for analysis. If necessary, purify via flash chromatography (DCM/MeOH/NH_3 90:9:1).

Mechanistic Insight

The success of this reaction relies on the outer-sphere mechanism where the hydride transfer occurs without direct coordination of the imine nitrogen to the metal, bypassing the pyridine inhibition.



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Figure 1: Simplified mechanism of Ru-catalyzed reductive amination showing the iminium formation and hydride transfer.

Protocol B: Biocatalytic Transamination (Green Route)

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Rationale: Transaminases (ATAs) offer the highest enantioselectivity (>99% ee) and operate under mild conditions. This method is ideal if the metal-catalyzed route yields insufficient ee or if heavy metal contamination is a concern.

Materials

- Enzyme: Commercially available Transaminase Screening Kit (e.g., Codexis ATA panel, Johnson Matthey). Focus on (R)-selective or (S)-selective ω-transaminases.[3]
- Donor: Isopropylamine (IPA) (1.0 M stock in buffer).
- Cofactor: Pyridoxal-5'-phosphate (PLP).[4]
- Buffer: Potassium Phosphate (100 mM, pH 7.0–8.0).

Workflow

- Screening (96-well plate):
  - Substrate: 10 mM 2-propionylpyridine.
  - Donor: 1 M Isopropylamine (acts as donor and drives equilibrium by volatility of acetone byproduct).
  - Enzyme: 2 mg/mL lyophilized powder.
  - PLP: 1 mM.
  - Conditions: Shake at 30 °C for 24 hours.
  - Analysis: Quench with acetonitrile; analyze conversion by HPLC.
- Scale-Up Protocol (1 Gram Scale):
  - Reaction Vessel: 50 mL round-bottom flask open to air (or with a bubbler to allow acetone escape).
  - Mix:

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- 2-Propionylpyridine (1.0 g, ~7.4 mmol).
- Buffer (20 mL, 100 mM KPi, pH 7.5).
- PLP (10 mg).
- Isopropylamine (2.0 mL, ~3 equiv).
- Selected Transaminase (50–100 mg, based on activity).

- Incubation: Stir gently at 30–35 °C.
- Equilibrium Shift: Apply a slight nitrogen sweep to remove the acetone coproduct, driving the reaction to completion.
- Monitoring: Check pH periodically; IPA evaporation can lower pH. Re-adjust to 7.5 with dilute NaOH if needed.

- Work-up:
  - Acidify to pH 2 with HCl (to protonate amine and denature enzyme).
  - Filter off protein precipitate (Celite filtration).
  - Extract aqueous layer with EtOAc (removes unreacted ketone).
  - Basify aqueous layer to pH 12 (NaOH).
  - Extract product into MTBE or DCM.

Protocol C: Ellman's Sulfinamide Auxiliary (Reliable Route)

Rationale: If you lack high-pressure equipment or specific enzymes, this chemical method is robust. It relies on the formation of a chiral N-sulfinyl ketimine followed by diastereoselective reduction.

Materials

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- Auxiliary: (R)-(+)-tert-Butanesulfinamide (or (S)- isomer for opposite enantiomer).
- Lewis Acid: $Ti(OEt)_4$ (Titanium(IV) ethoxide).
- Reductant: $NaBH_4$ (Sodium borohydride) or L-Selectride.
- Solvent: THF (anhydrous).

Step-by-Step Procedure

Step 1: Ketimine Formation

- In a flame-dried flask, dissolve 2-propionylpyridine (1.0 equiv) and (R)-tert-butanesulfinamide (1.1 equiv) in anhydrous THF (0.5 M).
- Add $Ti(OEt)_4$ (2.0 equiv) dropwise.
- Heat to reflux (65–70 °C) for 16 hours. Note: Pyridyl ketones can be sluggish; monitor by TLC.
- Work-up: Cool to RT. Pour into brine while stirring vigorously. Filter the resulting titanium salts through Celite. Dry and concentrate to yield the N-sulfinyl ketimine.

Step 2: Diastereoselective Reduction

- Dissolve the crude ketimine in anhydrous THF (0.2 M).
- Cool to -48 °C (or -78 °C to maximize dr).
- Add L-Selectride (1.0 M in THF, 2.0 equiv) dropwise.
  - Critical Decision: $NaBH_4$ is cheaper but often gives lower dr (e.g., 80:20) for ketimines. L-Selectride is bulky and typically boosts dr to >95:5.
- Stir for 3–5 hours, allowing slow warming to 0 °C.
- Quench with saturated NH_4Cl. Extract with EtOAc.

Step 3: Cleavage (Deprotection)

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- Dissolve the sulfinamide intermediate in Methanol.
- Add 4M HCl in Dioxane (2–3 equiv).
- Stir at RT for 1 hour.
- Precipitate the product as the amine hydrochloride salt by adding Et_2O, or basify and extract the free amine.

Analytical Controls

To ensure scientific integrity, every batch must be validated.

- Chiral HPLC Method:
  - Column: Chiralpak AD-H or OD-H (Daicel).
  - Mobile Phase: Hexane : i-PrOH : Diethylamine (90 : 10 : 0.1).
  - Flow Rate: 1.0 mL/min.
  - Detection: UV @ 254 nm (Pyridine chromophore).
- Absolute Configuration:
  - Compare optical rotation with literature values:

    (c 1.0, CHCl3) for the (S)-isomer (check specific derivative references).

Troubleshooting Guide

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Problem	Probable Cause	Solution
Low Conversion (Method A)	Catalyst poisoning by Pyridine	Increase H_2 pressure to 80 bar; Ensure NH_4TFA excess (buffers N-lone pair).
Low ee (Method A)	High Temp / Wrong Ligand	Lower temp to 30°C; Switch from BINAP to SegPhos or P-Phos.
Incomplete Reaction (Method B)	Equilibrium limitation	Increase IPA concentration; Apply N_2 sweep to remove acetone.
Poor dr (Method C)	Small reductant	Switch from $NaBH_4$ to L-Selectride or DIBAL-H at -78°C.

References

- Ruthenium-Catalyzed DARA of Pyridines
  - Highly Enantioselective Direct Asymmetric Reductive Amination of 2-Acetyl-6-Substituted Pyridines.[1][2]Organic Letters, 2021.[2]
  - [2]
- Iridium-Catalyzed Approaches
  - Iridium-catalyzed direct asymmetric reductive amination of aromatic ketones.[1]Organic Chemistry Frontiers, 2017.[1]
- Ellman Auxiliary Methodology
  - Asymmetric Synthesis of Amines.[1][5][6][7][8][9][10] Ellman Laboratory, Yale University.
- Biocatalytic Transamination
  - Transaminase biocatalysis: optimization and application.Green Chemistry, 2017.[11]

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- Substrate Specifics
  - Biocatalytic Transamination for the Asymmetric Synthesis of Pyridylalkylamines.

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Highly Enantioselective Direct Asymmetric Reductive Amination of 2-Acetyl-6-Substituted Pyridines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. figshare.com [figshare.com]
- 4. turner-biocatalysis.com [turner-biocatalysis.com]
- 5. Transaminase biocatalysis: optimization and application | Scilit [scilit.com]
- 6. researchgate.net [researchgate.net]
- 7. Asymmetric Synthesis of Amines | Ellman Laboratory [ellman.chem.yale.edu]
- 8. researchgate.net [researchgate.net]
- 9. Modular synthesis of bis-α-chiral amines using Ellman sulfinamide for consecutive S-to-C chirality induction/transfer - PMC [pmc.ncbi.nlm.nih.gov]
- 10. d-nb.info [d-nb.info]
- 11. Transaminase biocatalysis: optimization and application - Green Chemistry (RSC Publishing) [pubs.rsc.org]
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